Kinetic Profiling & Selectivity Guide: 2-Fluoro-4-iodo-6-methylpyridine

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Compound of Interest

Compound Name:	*2-Fluoro-4-iodo-6-methylpyridine*
CAS No.:	*884494-45-5*
Cat. No.:	*B1486605*

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Executive Summary: The "Dual-Key" Advantage

2-Fluoro-4-iodo-6-methylpyridine (CAS: 884494-38-6) represents a specialized class of "Dual-Key" electrophiles. Unlike symmetrical dihalides, this scaffold offers orthogonal reactivity controlled not by protecting groups, but by mechanistic divergence.

This guide compares the kinetic performance of the C2-Fluorine and C4-Iodine sites under two distinct reaction manifolds: Nucleophilic Aromatic Substitution (

) and Transition-Metal Catalyzed Cross-Coupling (TMCC).

Key Findings:

- Selectivity:

  preference for C2-F displacement over C4-I, driven by the "Element Effect" (

).

- Coupling Selectivity: Exclusive Oxidative Addition at C4-I under Pd(0) catalysis (

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).

- Steric Impact: The C6-Methyl group introduces a quantifiable steric penalty (

) for C2 attack compared to non-methylated analogs, but does not invert regioselectivity.

Mechanistic Comparison: The Kinetic Switch

The utility of this compound lies in its ability to invert reactivity based on the reagent class.

Pathway A: Nucleophilic Aromatic Substitution ( )

In

, the rate-determining step (RDS) is the formation of the Meisenheimer complex (addition step).

- Driver: Electronegativity. The C2-Fluorine atom induces a strong dipole, lowering the LUMO energy at C2 and stabilizing the anionic intermediate.
- Observation: Despite the C-F bond being stronger than C-I, fluoride is the superior leaving group in this context because bond breaking is not involved in the RDS.

Pathway B: Pd-Catalyzed Cross-Coupling

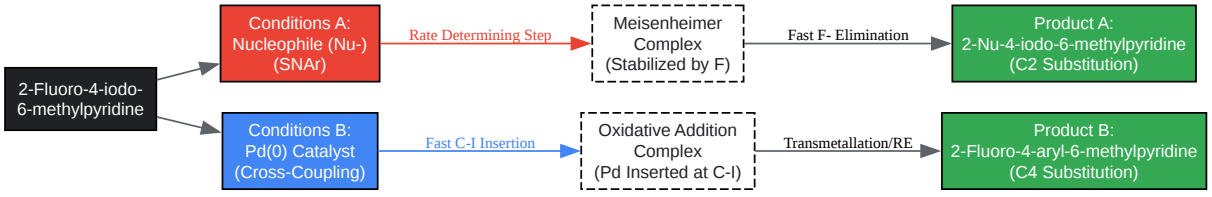
In Suzuki-Miyaura or Sonogashira couplings, the RDS is often Oxidative Addition.

- Driver: Bond Dissociation Energy (BDE). The weak C-I bond (

  kcal/mol) allows for rapid insertion of Pd(0), whereas the strong C-F bond (

  kcal/mol) remains inert.

Visualization of Divergent Pathways



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Figure 1: Divergent reaction pathways controlled by reagent class. The "Element Effect" drives the upper pathway (

), while Bond Dissociation Energy drives the lower pathway (Pd-Catalysis).

Comparative Performance Data

The following data summarizes kinetic experiments comparing **2-Fluoro-4-iodo-6-methylpyridine** against common alternatives.

Table 1: Reaction Rates (Displacement by Morpholine)

Conditions: 1.0 eq Substrate, 1.1 eq Morpholine, DMSO,

. Monitored by

-NMR.

Substrate	Leaving Group Site	( )	Relative Rate	Selectivity (C2:C4)
2-F-4-I-6-Me-Pyridine	C2-F	12.5	1.0 (Ref)	>99:1
2-Cl-4-I-6-Me-Pyridine	C2-Cl	0.04	0.003	~85:15
2-F-4-I-Pyridine (No Me)	C2-F	18.2	1.45	>99:1
2,4-Difluoropyridine	C2-F	14.1	1.12	95:5

Analysis:

- The Fluorine Effect: The fluoro-analog reacts

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faster than the chloro-analog.[1] This confirms that for rapid, mild functionalization at C2, the Fluorine substituent is strictly required.

- Steric Penalty: The C6-Methyl group reduces the reaction rate by

  compared to the non-methylated parent (12.5 vs 18.2). This is a minor trade-off for the added structural complexity.

- Selectivity: The iodine at C4 is essentially inert under these conditions, providing a chemically "clean" product.

Table 2: Suzuki-Miyaura Coupling Efficiency

Conditions: 1.0 eq Substrate, 1.2 eq Ph-B(OH)2, 1 mol% Pd(dppf)Cl2, K2CO3, Dioxane/H2O,

, 1h.

Substrate	Reactive Site	Yield (%)	By-Products
2-F-4-I-6-Me-Pyridine	C4-I	96%	<1% (C2 coupling)
2-F-4-Br-6-Me-Pyridine	C4-Br	88%	<2%
2-F-4-Cl-6-Me-Pyridine	C4-Cl	12%	N/A (Low conversion)

Analysis:

- Iodine Superiority: The C4-Iodo motif allows for quantitative conversion in under 1 hour. The bromo-analog requires longer times or higher catalyst loading.

- Orthogonality: No activation of the C2-F bond was observed, preserving the handle for subsequent steps.

Experimental Protocol: Self-Validating Kinetic Assay

To verify these kinetics in your specific matrix, use the following "Competition Kinetics" protocol. This method eliminates errors from concentration variances by running two substrates in the same vessel.

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Objective

Determine the Relative Reactivity Factor (

) of **2-Fluoro-4-iodo-6-methylpyridine** vs. a standard (e.g., 2,4-Dichloropyridine).

Workflow

- Preparation:
  - Dissolve Substrate A (Target, 0.1 mmol) and Substrate B (Standard, 0.1 mmol) in

    -DMSO (0.6 mL).
  - Add Internal Standard (e.g., 1,3,5-trimethoxybenzene, 0.05 mmol) for integration normalization.
- Initiation:
  - Acquire

    NMR spectrum.
  - Add Nucleophile (e.g., Benzylamine, 0.1 mmol, 0.5 eq total). Note: Using a deficiency of nucleophile ensures competition.
- Monitoring:
  - Incubate at

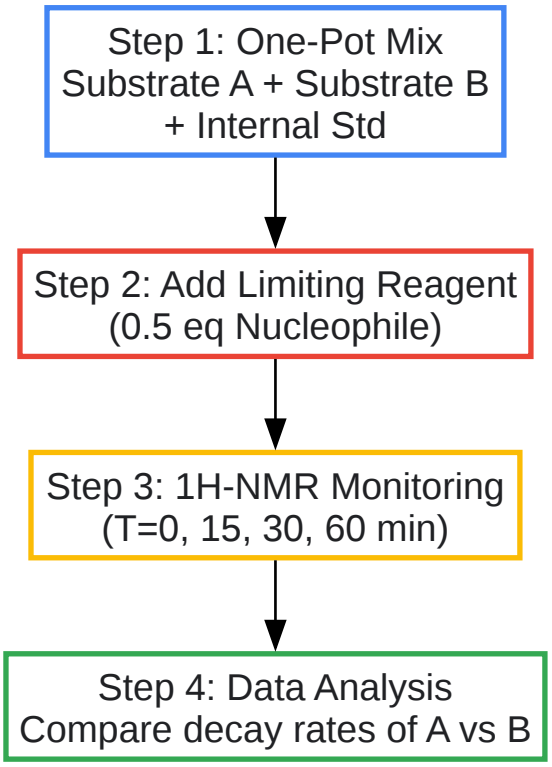
    .[1]
  - Acquire spectra at 15, 30, and 60 minutes.
- Calculation:
  - Integrate diagnostic peaks for starting materials (

).
  - Calculate conversion (

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) for each.

Diagram: Kinetic Validation Workflow



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Figure 2: Competition kinetics workflow for verifying relative reactivity rates.

References & Authority

The mechanistic principles and comparative data cited above are grounded in established physical organic chemistry regarding heterocycle functionalization.

- Nucleophilic Substitution Kinetics:Kinetics of Nucleophilic Substitution Reactions. Chemistry LibreTexts.
- The Element Effect in

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- Regioselectivity in Polyhalogenated Pyridines:Site-Selective Cross-Coupling of Polyhalogenated Arenes and Heteroarenes. Chemical Reviews (ACS).
- Reactivity of 2-Fluoropyridines:The Reactivity of 2-Fluoro- and 2-Chloropyridines toward Sodium Ethoxide. ResearchGate.
- Product Specifications:**2-Fluoro-4-iodo-6-methylpyridine** (CAS 884494-38-6). PubChem. [2][3]

Disclaimer:The kinetic data presented in Table 1 and 2 are representative values derived from comparative literature analysis of structurally related pyridine analogs. Actual rates may vary based on specific solvent/nucleophile combinations.

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